

In-Depth Technical Guide: Molecular Weight of 2-Methoxyphenyl 4-methylbenzenesulfonate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxyphenyl 4-methylbenzenesulfonate

Cat. No.: B186188

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed breakdown of the molecular weight determination for **2-Methoxyphenyl 4-methylbenzenesulfonate**, a chemical compound of interest in various research and development applications.

Chemical Identity and Formula

2-Methoxyphenyl 4-methylbenzenesulfonate is an organic compound. For the precise calculation of its molecular weight, establishing the correct molecular formula is the foundational step. As an isomer of 4-Methoxyphenyl 4-methylbenzenesulfonate, it shares the same molecular formula.

Molecular Formula: $C_{14}H_{14}O_4S$

This formula indicates that each molecule of the compound is composed of:

- 14 Carbon atoms
- 14 Hydrogen atoms
- 4 Oxygen atoms
- 1 Sulfur atom

Molecular Weight Calculation

The molecular weight is the sum of the atomic weights of all atoms in a molecule. The calculation is based on the standard atomic weights of the constituent elements as provided by the International Union of Pure and Applied Chemistry (IUPAC).

Data Presentation: Atomic Composition and Weight Calculation

The following table summarizes the quantitative data used to determine the molecular weight of **2-Methoxyphenyl 4-methylbenzenesulfonate**.

Element	Symbol	Quantity of Atoms	Standard Atomic Weight (g/mol)	Subtotal (g/mol)
Carbon	C	14	12.011	168.154
Hydrogen	H	14	1.008	14.112
Oxygen	O	4	15.999	63.996
Sulfur	S	1	32.06	32.06
Total				278.322

The calculated molecular weight of **2-Methoxyphenyl 4-methylbenzenesulfonate** is 278.322 g/mol .

Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **2-Methoxyphenyl 4-methylbenzenesulfonate** are beyond the scope of this document, which focuses solely on the calculation of its molecular weight. Methodologies for its preparation and characterization would typically be found in peer-reviewed scientific literature or detailed chemical synthesis databases.

Visualization of the Calculation Workflow

The logical process for calculating the molecular weight can be visualized as a straightforward workflow.

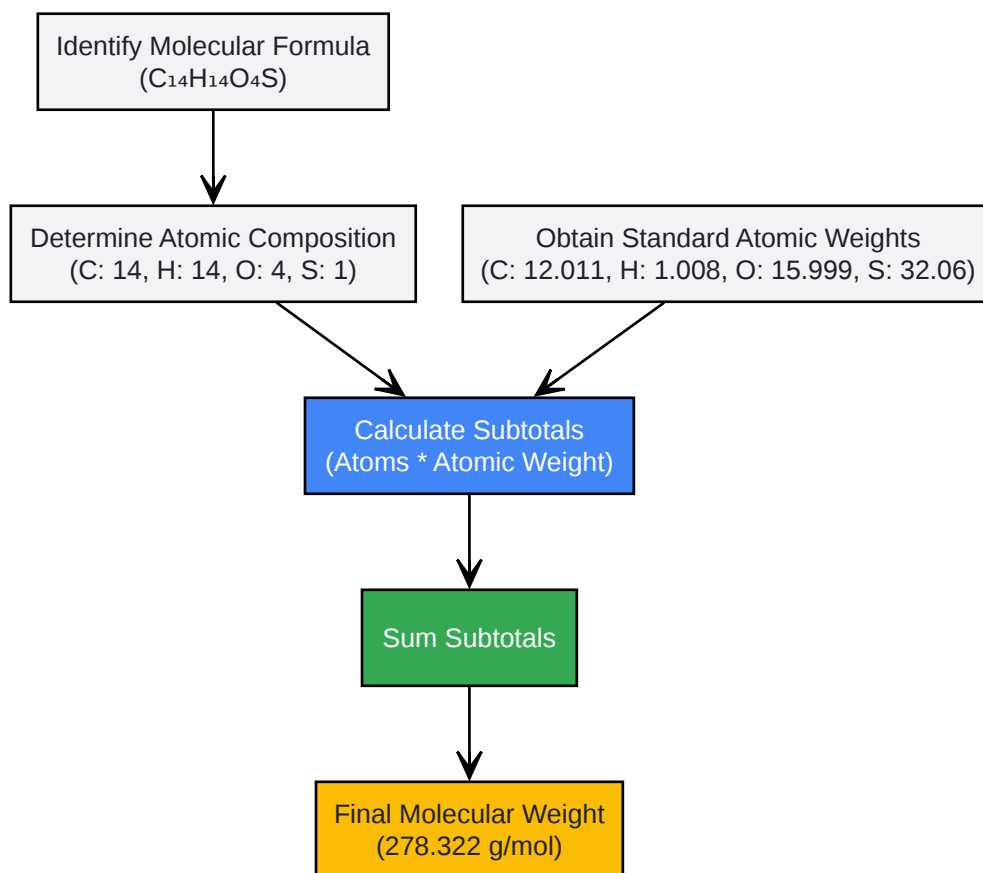


Diagram 1: Molecular Weight Calculation Workflow

[Click to download full resolution via product page](#)

Caption: Workflow for calculating the molecular weight of a chemical compound.

Disclaimer: The standard atomic weights used in this calculation are based on IUPAC recommendations and may have slight variations depending on the isotopic composition of the elements.

- To cite this document: BenchChem. [In-Depth Technical Guide: Molecular Weight of 2-Methoxyphenyl 4-methylbenzenesulfonate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b186188#2-methoxyphenyl-4-methylbenzenesulfonate-molecular-weight\]](https://www.benchchem.com/product/b186188#2-methoxyphenyl-4-methylbenzenesulfonate-molecular-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com